

Propamocarb Application for Controlling Pythium Root Rot: Application Notes and Protocols

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Compound of Interest

Compound Name: *Propamocarb*

Cat. No.: *B029037*

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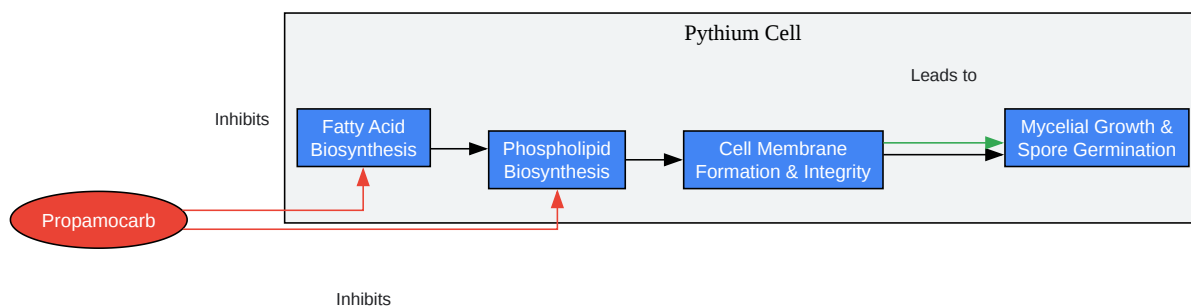
Introduction

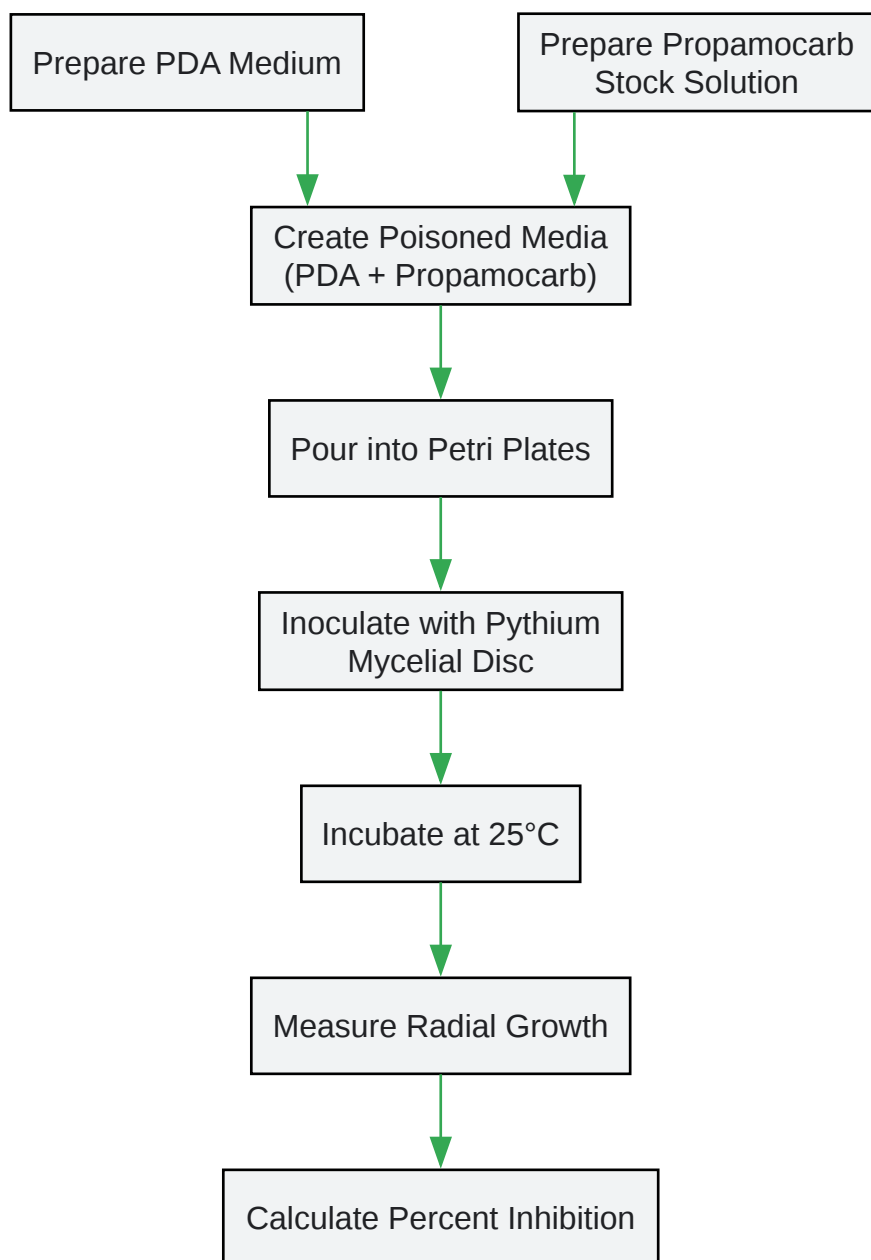
Propamocarb is a systemic fungicide belonging to the carbamate chemical class, specifically targeting Oomycetes, a group of fungus-like eukaryotic microorganisms that includes the destructive plant pathogen *Pythium*.^{[1][2][3]} It is widely utilized in agriculture, greenhouse and nursery settings, and turf management to control diseases such as damping-off, and root rot caused by *Pythium* species.^[4] **Propamocarb** is absorbed by the plant's roots and translocated systemically through the xylem to provide both preventative and curative protection against *Pythium* infections.^{[1][5][6]} This document provides detailed application notes and experimental protocols for the use of **propamocarb** in controlling *Pythium* root rot, intended for a scientific audience.

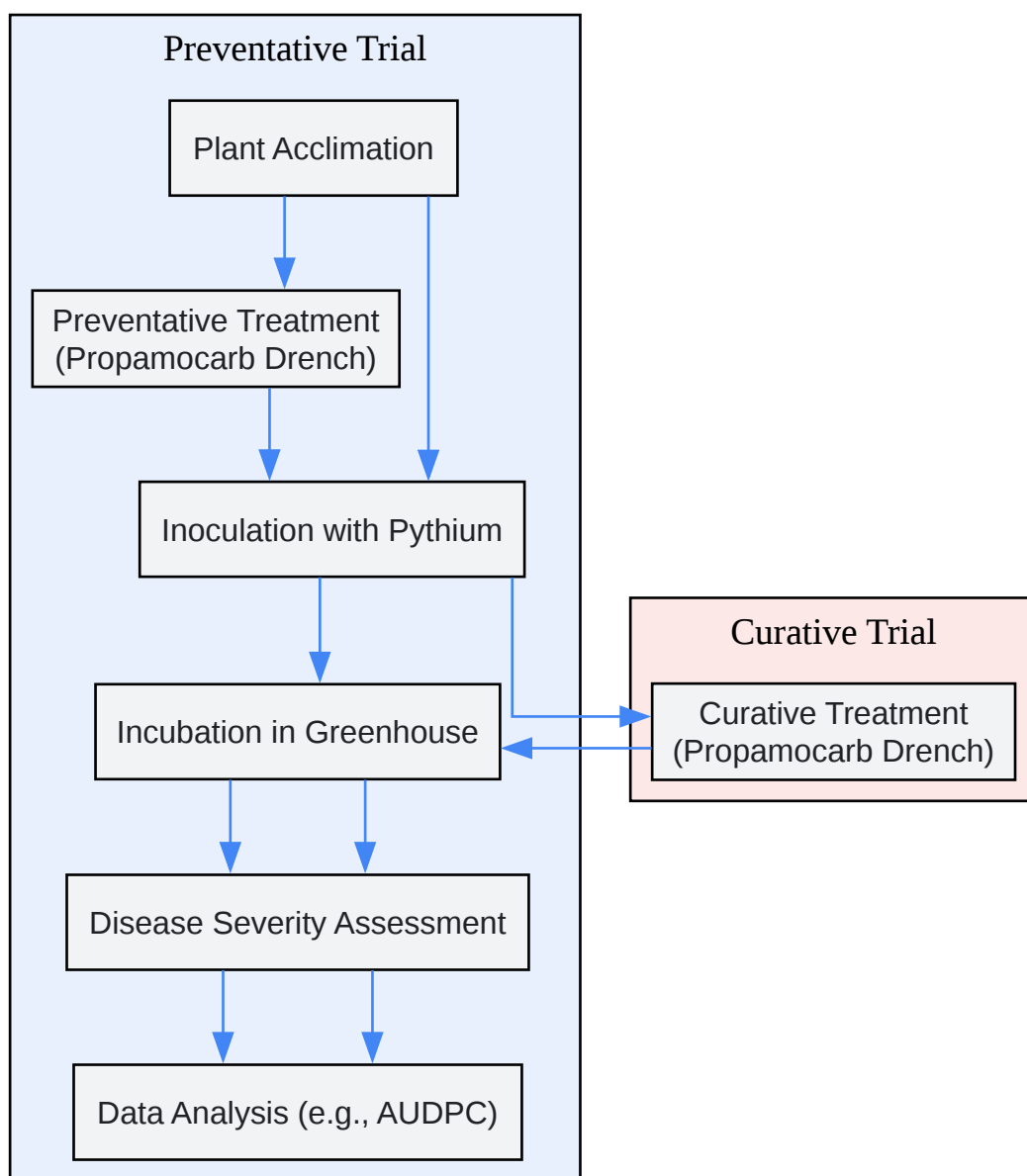
Mechanism of Action

Propamocarb's primary mode of action is the disruption of fungal cell membrane synthesis by inhibiting the biosynthesis of phospholipids and fatty acids.^{[1][7]} This interference compromises the structural integrity of the fungal cell membranes, leading to a cessation of mycelial growth and the prevention of spore germination and production.^{[1][6]} This multi-site action is a key attribute, as it is believed to lower the risk of resistance development in target pathogens.^[1]

Below is a diagram illustrating the proposed mechanism of action of **propamocarb** on Pythium.







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